

# Methodology for Dating Archaeological Umber Samples: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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This document provides detailed application notes and protocols for the scientific dating of archaeological **umber** samples. The methodologies covered are Optically Stimulated Luminescence (OSL), Thermoluminescence (TL), Archaeomagnetic Dating, and Radiocarbon Dating. Each section includes an overview of the technique, a detailed experimental protocol, and a summary of quantitative data.

## Optically Stimulated Luminescence (OSL) and Thermoluminescence (TL) Dating

OSL and TL dating are methods used to determine the time elapsed since a mineral was last exposed to sunlight or heat. These techniques are particularly applicable to the mineral components of **umber**, such as quartz and feldspar, especially if the **umber** has been heated, for instance, in a hearth or as a pigment in fired pottery. The age is determined by measuring the accumulated radiation dose in the mineral since the "zeroing" event (heating or light exposure).

## Data Presentation: OSL and TL Dating

| Parameter            | Optically Stimulated Luminescence (OSL)  | Thermoluminescence (TL)  |
|----------------------|--|--|
| Principle            | Measures the light emitted from a sample when stimulated by light of a specific wavelength.  | Measures the light emitted from a sample when it is heated.[1]   |
| Applicable Materials | Sediments containing quartz and feldspar that have been exposed to sunlight before burial. Heated materials like burnt flint and pottery.[2] | Ceramics, burnt flint, and other heated crystalline materials.[3]<br>[4]   |
| Age Range            | A few years to over 1,000,000 years.[5]  | A few hundred to a million years.[2]   |
| Typical Precision    | 5-10% of the age of the sample.[6]   | Generally comparable to OSL, but can vary with the material and age.   |
| Sample Size          | A few milligrams of mineral grains.  | Typically a few grams of the artifact, though new techniques can use milligrams.<br>[4]  |
| Key Advantages       | Can date the burial event of sediments directly. High precision is achievable with the SAR protocol.   | Directly dates the last heating event of an artifact.[4]   |
| Limitations          | Requires that the sample was fully "bleached" by sunlight before burial. Incomplete bleaching can lead to age overestimation.[7]             | Requires the material to have been heated to a sufficiently high temperature (typically >400-500°C) to reset the luminescence signal.[4] |

## Experimental Protocol: Single-Aliquot Regenerative-Dose (SAR) Protocol for OSL/TL Dating

This protocol is a standard method for determining the equivalent dose ( $D_e$ ) in luminescence dating.

#### I. Sample Preparation (under subdued red light conditions):

- **Outer Layer Removal:** Carefully remove the outer 2-3 mm of the **umber** sample to eliminate the layer affected by external alpha and beta radiation and light exposure.
- **Crushing and Sieving:** Gently crush the sample using a mortar and pestle. Sieve the crushed material to isolate the desired grain size fraction (e.g., 90-125  $\mu\text{m}$  for coarse grains or 4-11  $\mu\text{m}$  for fine grains).
- **Acid Treatment:**
  - Treat the sample with 10% Hydrochloric Acid (HCl) to remove carbonates.
  - Treat with 30% Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ ) to remove organic matter.
- **Heavy Liquid Separation:** Use a heavy liquid (e.g., sodium polytungstate) to separate quartz and feldspar from other minerals.
- **Etching:**
  - For quartz, etch with 40% Hydrofluoric Acid (HF) for 40-60 minutes to remove the outer layer of the grains affected by alpha radiation.
  - For feldspars, a shorter etch with dilute HF may be used.
- **Final Rinsing:** Rinse the sample thoroughly with distilled water and then with acetone before drying.
- **Aliquot Preparation:** Mount a monolayer of the prepared grains onto stainless steel discs using silicone oil.

#### II. Measurement Procedure (using an automated OSL/TL reader):

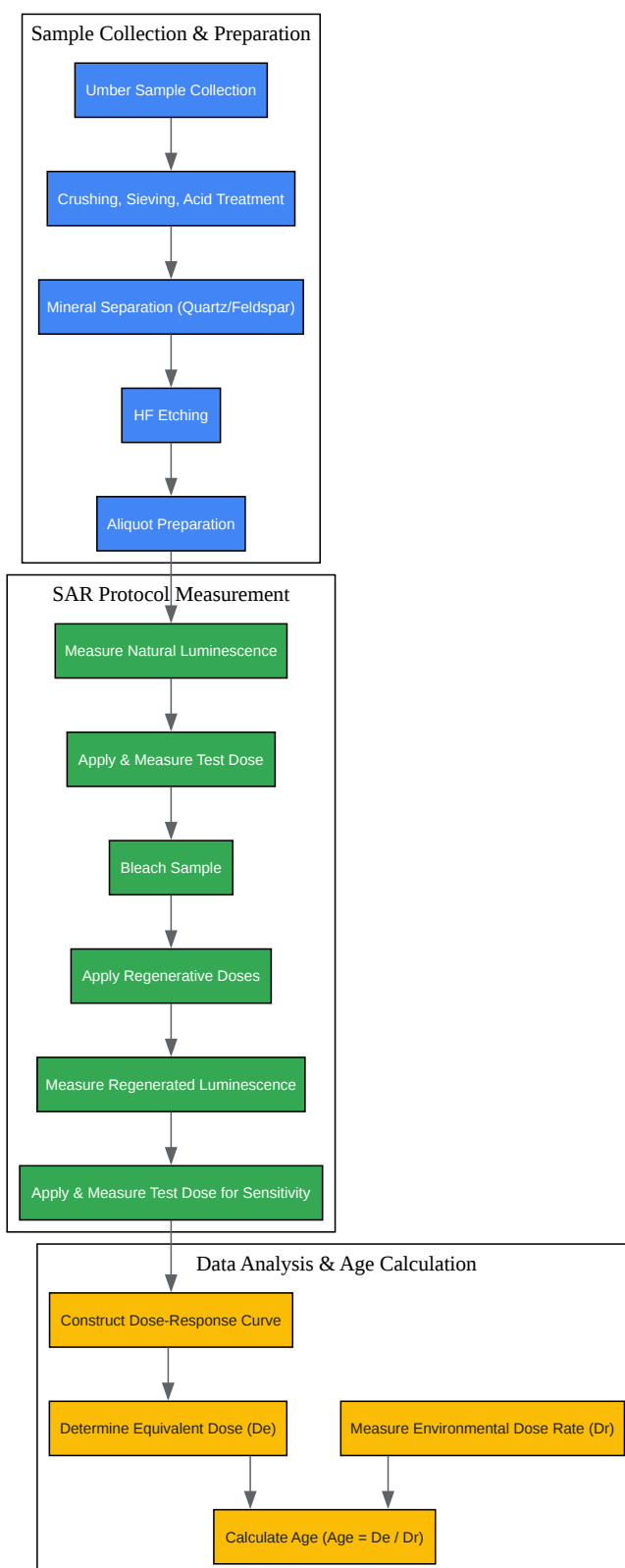
The SAR protocol involves a series of measurement cycles on a single aliquot. A typical sequence is as follows:

- Natural/Regenerated Dose Measurement:
  - Preheat: Heat the aliquot to a specific temperature (e.g., 260°C for 10 seconds) to remove unstable luminescence signals.
  - Stimulation (OSL): Stimulate the sample with blue or green light and measure the OSL signal.
  - Stimulation (TL): Heat the sample to a high temperature (e.g., 500°C) and measure the TL signal.
- Test Dose Measurement:
  - Give the aliquot a known laboratory radiation dose (the test dose).
  - Cut-heat: Heat to a lower temperature (e.g., 220°C) to remove any unstable signal generated by the test dose.
  - Measure the luminescence signal from the test dose. This is used to correct for sensitivity changes.
- Regeneration and Measurement Cycles:
  - Bleach the aliquot completely with light or heat.
  - Give a series of known laboratory "regenerative" doses.
  - Repeat steps 1 and 2 for each regenerative dose to build a dose-response curve.
- Zero-Dose Measurement: Include a cycle with a zero regenerative dose to measure any recuperated signal.
- Repeat First Regenerative Dose: A repeat of the first regenerative dose is often included to check for the reproducibility of the sensitivity correction.

### III. Data Analysis:

- Construct a dose-response curve by plotting the sensitivity-corrected luminescence signal against the laboratory-given dose.
- Interpolate the natural, sensitivity-corrected luminescence signal onto the dose-response curve to determine the equivalent dose ( $D_e$ ).
- The age is calculated using the formula:  $\text{Age} = \text{Equivalent Dose } (D_e) / \text{Dose Rate } (D_r)$ . The dose rate is determined by measuring the radioactivity of the sample and its surrounding burial environment.

## Visualization: OSL/TL Dating Workflow



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Caption: Workflow for OSL/TL dating using the SAR protocol.

## Archaeomagnetic Dating

Archaeomagnetic dating is applicable to **umber** samples that have been heated in a fixed position, such as in a hearth or kiln. When iron-bearing minerals in the **umber** are heated above the Curie temperature (around 650°C for hematite), their magnetic particles align with the Earth's magnetic field at that time. Upon cooling, this magnetic orientation is locked in. By comparing this ancient magnetic direction with known historical records of the Earth's magnetic field's secular variation, a date for the last heating event can be determined.<sup>[8]</sup>

### Data Presentation: Archaeomagnetic Dating

| Parameter            | Description   |
|----------------------|---|
| Principle            | Compares the direction of the remanent magnetism in a heated sample to a reference curve of the Earth's magnetic field's past variations.   |
| Applicable Materials | In-situ, fired archaeological features containing magnetic minerals, such as hearths, kilns, and burnt floors.[8]   |
| Age Range            | Typically up to 10,000 years, limited by the availability of a reliable secular variation curve for the region.[9]  |
| Typical Precision    | Can range from $\pm 10$ to $\pm 50$ years, but can be larger depending on the period and the quality of the reference curve.  |
| Sample Size          | Typically 8-12 oriented samples are collected from a single feature.[2]   |
| Key Advantages       | Directly dates the last use of a feature. Can be very precise for periods of rapid magnetic field change.   |
| Limitations          | The feature must not have been moved or disturbed since its last firing. The accuracy is dependent on a well-dated regional secular variation curve. Can sometimes yield multiple possible date ranges. |

## Experimental Protocol: Archaeomagnetic Dating

### I. Sample Collection (In-situ):

- **Feature Selection:** Identify a suitable, in-situ fired feature containing **umber** that has not been disturbed since its last use.

- **Sample Location Selection:** Choose multiple locations on the feature to sample, ensuring they are well-fired and structurally sound.
- **Orientation:**
  - Carefully level the top surface of each sample location.
  - Place a non-magnetic orientation cube or disc on the surface.
  - Using a magnetic compass and a sun compass (for accuracy), mark the direction of true north on the cube/disc.
- **Sample Extraction:**
  - Encase the oriented cube/disc and a portion of the underlying material in a non-magnetic material like plaster of Paris.
  - Once the plaster has set, carefully detach the sample from the feature.
  - Label each sample with its orientation and location.

## II. Laboratory Measurement:

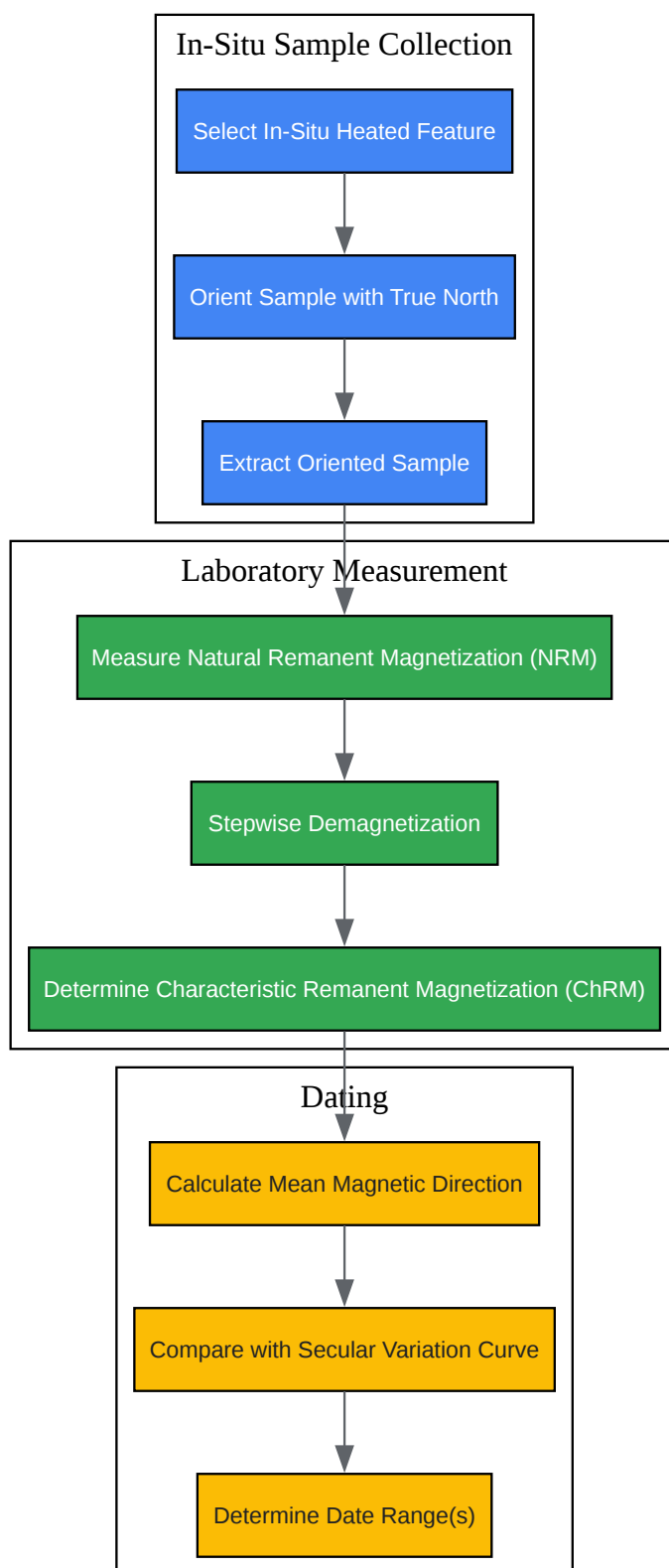
- **Sample Preparation:** Trim the plaster-encased samples into a standard size for measurement.
- **Magnetometer Measurement:**
  - Measure the natural remanent magnetization (NRM) of each sample using a spinner or cryogenic magnetometer.
  - **Demagnetization:** Subject the samples to stepwise alternating field (AF) or thermal demagnetization to remove unstable secondary magnetic components and isolate the primary thermoremanent magnetization (TRM).
- **Data Analysis:**
  - Determine the characteristic remanent magnetization (ChRM) direction for each sample.

- Calculate the mean direction and its statistical uncertainty ( $\alpha_{95}$ ) for all samples from the feature.

### III. Dating:

- Comparison with Secular Variation Curve: Plot the mean magnetic direction (declination and inclination) onto the regional secular variation curve.
- Age Determination: The intersection(s) of the sample's magnetic direction with the curve provides the possible date range(s) for the last firing event. Archaeological context is often used to resolve ambiguities if multiple date ranges are possible.

## Visualization: Archaeomagnetic Dating Workflow



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Caption: Workflow for Archaeomagnetic dating of in-situ heated features.

## Radiocarbon ( $^{14}\text{C}$ ) Dating

Radiocarbon dating can be applied to **umber** samples if the pigment was prepared with an organic binder (e.g., animal fat, plant oils, or charcoal) or if organic material is directly associated with the **umber** (e.g., charcoal mixed with the pigment). The method measures the decay of the radioactive isotope Carbon-14 ( $^{14}\text{C}$ ) in the organic material to determine the time since the organism died.

### Data Presentation: Radiocarbon Dating

| Parameter            | Description  |
|----------------------|--|
| Principle            | Measures the amount of remaining Carbon-14 in organic material to determine the time since the organism's death.   |
| Applicable Materials | Organic materials such as charcoal, wood, bone, shell, and organic binders in pigments.<br><a href="#">[10]</a>  |
| Age Range            | Up to approximately 50,000 years.  |
| Typical Precision    | For Accelerator Mass Spectrometry (AMS), uncertainties can be as low as $\pm 20$ -40 years for younger samples. <a href="#">[5]</a>  |
| Sample Size          | For AMS, as little as a few milligrams of material containing carbon is required. <a href="#">[10]</a>   |
| Key Advantages       | Provides a direct date for the organic material used. AMS allows for the dating of very small samples.   |
| Limitations          | The dated event is the death of the organism, not necessarily when the pigment was used. Contamination with modern or ancient carbon can affect the results. Requires careful pretreatment to remove contaminants. <a href="#">[5]</a> |

# Experimental Protocol: Radiocarbon Dating of Organic Binders in Umber

## I. Sample Selection and Pretreatment:

- **Sample Selection:** Select a sample of **umber** that is likely to contain an organic binder and is free from obvious modern contaminants.
- **Initial Characterization:** Use techniques like Fourier Transform Infrared (FTIR) spectroscopy to confirm the presence of an organic binder.
- **Contaminant Removal (Acid-Base-Acid Wash):**
  - **Acid Wash:** Treat the sample with dilute HCl to remove carbonates.[\[10\]](#)
  - **Base Wash:** Treat with a dilute alkali solution (e.g., NaOH) to remove humic acids.
  - **Final Acid Wash:** A final acid wash removes any CO<sub>2</sub> absorbed during the base wash.
- **Solvent Extraction (for specific contaminants):** If contamination from preservatives or other modern materials is suspected, solvent extraction may be necessary.
- **Drying:** Thoroughly dry the pretreated sample.

## II. Carbon Conversion and Measurement (AMS):

- **Combustion:** Combust the organic material in the sample to carbon dioxide (CO<sub>2</sub>) in a sealed quartz tube with copper oxide.
- **Graphitization:** The CO<sub>2</sub> is purified and then catalytically reduced to graphite.
- **AMS Measurement:** The graphite target is placed in an Accelerator Mass Spectrometer, which measures the ratio of <sup>14</sup>C to stable carbon isotopes (<sup>12</sup>C and <sup>13</sup>C).

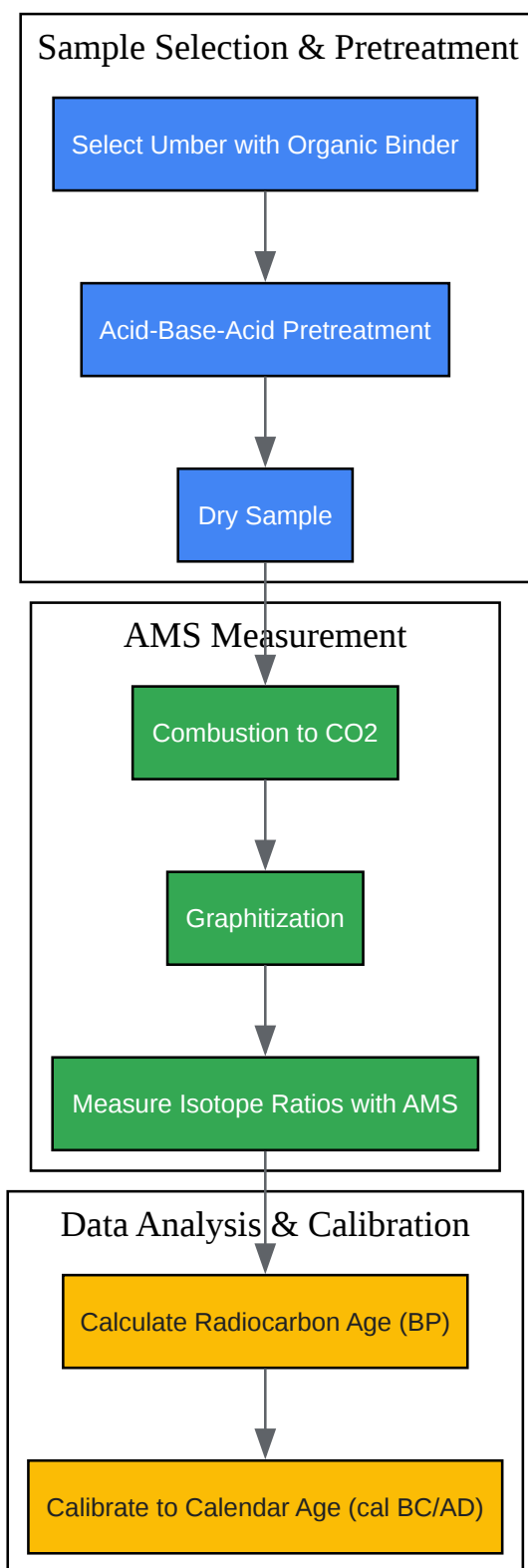
## III. Data Analysis and Calibration:

- **Calculation of Radiocarbon Age:** The measured isotope ratio is used to calculate a conventional radiocarbon age in years Before Present (BP), where "Present" is defined as

AD 1950.

- Calibration: The radiocarbon age is calibrated using a standard calibration curve (e.g., IntCal20) to convert it into a calendar age range (e.g., cal BC/AD). This accounts for past variations in the atmospheric  $^{14}\text{C}$  concentration.

## Visualization: Radiocarbon Dating Workflow



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Caption: Workflow for radiocarbon dating of organic binders in pigments.

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- To cite this document: BenchChem. [Methodology for Dating Archaeological Umber Samples: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143585#methodology-for-dating-archaeological-umber-samples]

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